

Application Note: Comprehensive NMR Spectroscopic Characterization of 2-(Piperidin-2-yl)-1H-indole

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Compound of Interest

Compound Name: 2-(Piperidin-2-yl)-1h-indole

CAS No.: 20862-83-3

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Abstract

2-(Piperidin-2-yl)-1H-indole is a heterocyclic scaffold of significant interest in medicinal chemistry, combining the pharmacophoric features of both indole and piperidine rings. Unambiguous structural verification and characterization are paramount for its application in drug discovery and development. This document provides a comprehensive guide to the structural elucidation of this compound using one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC) Nuclear Magnetic Resonance (NMR) spectroscopy. We present detailed, field-proven protocols for sample preparation and data acquisition, followed by an in-depth analysis of the spectral data. The causality behind spectral assignments, including chemical shifts, multiplicities, and coupling constants, is explained, offering a robust framework for researchers.

Introduction and Rationale

The indole nucleus is a privileged structure in drug design, forming the core of numerous natural and synthetic bioactive compounds.[1][2] Similarly, the piperidine ring is a common motif in pharmaceuticals, valued for its ability to impart desirable physicochemical properties

such as aqueous solubility and metabolic stability. The fusion of these two moieties in **2-(Piperidin-2-yl)-1H-indole** creates a molecule with a complex three-dimensional structure and multiple sites for potential biological interactions.

Accurate structural confirmation is the bedrock of any chemical research or drug development program. NMR spectroscopy stands as the most powerful and definitive technique for the structural elucidation of organic molecules in solution.[3] However, the spectral complexity arising from overlapping signals in the aliphatic region of the piperidine ring and the distinct electronic environments of the indole system necessitates a multi-faceted NMR approach. This guide leverages a combination of ^1H , ^{13}C , ^1H - ^1H COSY, and ^1H - ^{13}C HSQC experiments to achieve complete and unambiguous resonance assignment.

Molecular Structure and Atom Numbering

For clarity and consistency in spectral assignment, the following IUPAC-recommended numbering scheme for the **2-(Piperidin-2-yl)-1H-indole** scaffold is used throughout this document. The indole ring is numbered 1-7, and the piperidine ring is numbered 1'-6'.

Caption: Figure 1: Structure and numbering scheme for **2-(Piperidin-2-yl)-1H-indole**.

Experimental Protocols

The following protocols are optimized for acquiring high-quality NMR data on a standard 400 MHz or 500 MHz spectrometer.

Protocol: Sample Preparation

- **Mass Measurement:** Accurately weigh 5-10 mg of the purified **2-(Piperidin-2-yl)-1H-indole** sample into a clean, dry glass vial.
- **Solvent Selection:** The choice of deuterated solvent is critical. Dimethyl sulfoxide- d_6 (DMSO- d_6) is highly recommended as it is an excellent solvent for many indole derivatives and effectively minimizes the exchange rate of N-H protons, allowing for their clear observation. [4][5]
- **Dissolution:** Add approximately 0.6 mL of DMSO- d_6 to the vial. Gently vortex the vial for 30 seconds to ensure the sample dissolves completely. A clear, homogeneous solution should

be obtained.

- **Transfer to NMR Tube:** Using a Pasteur pipette with a small cotton or glass wool plug at the tip to filter out any microparticulates, transfer the solution into a clean, high-precision 5 mm NMR tube.
- **Internal Standard:** Tetramethylsilane (TMS) is typically present in commercially available deuterated solvents and serves as the internal standard for chemical shift referencing ($\delta = 0.00$ ppm).

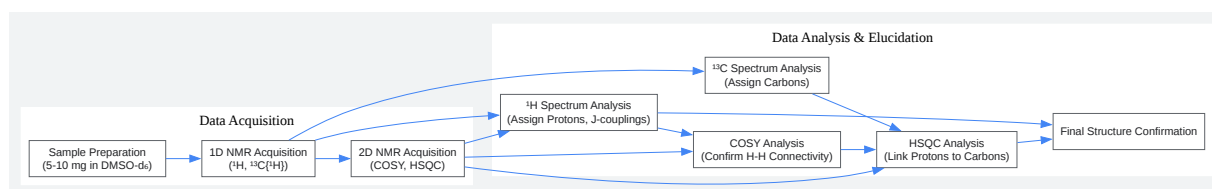
Protocol: NMR Data Acquisition

The following parameters are provided as a robust starting point and may be optimized based on the specific instrument and sample concentration.

Parameter	¹ H NMR	¹³ C NMR	¹ H- ¹ H COSY	¹ H- ¹³ C HSQC
Spectrometer Freq.	400 MHz	100.6 MHz	400 MHz	400 MHz
Pulse Program	zg30	zgpg30	cosygpqf	hsqcedetgpsisp2.2
Solvent	DMSO-d ₆	DMSO-d ₆	DMSO-d ₆	DMSO-d ₆
Temperature	298 K	298 K	298 K	298 K
Spectral Width (SW)	16 ppm	220 ppm	12 ppm	F2: 12 ppm, F1: 165 ppm
Acquisition Time (AQ)	~2.6 s	~1.3 s	~0.2 s	~0.2 s
Relaxation Delay (D1)	2.0 s	2.0 s	2.0 s	1.5 s
Number of Scans (NS)	16	1024	8	16
Number of Increments	-	-	256	256

Workflow for NMR-Based Structure Elucidation

The logical flow for analyzing the compound involves a systematic integration of data from all NMR experiments. This self-validating process ensures high confidence in the final structure.



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Caption: Figure 2: Workflow for the complete structural elucidation process.

Spectral Analysis and Interpretation

The following sections detail the analysis of the expected NMR spectra of **2-(Piperidin-2-yl)-1H-indole**, based on established chemical shift principles for heterocyclic systems.^{[6][7][8]}

¹H NMR Spectrum Analysis

The ¹H NMR spectrum can be divided into three distinct regions: the downfield N-H protons, the aromatic indole protons, and the complex upfield aliphatic piperidine protons.

- Indole N-H Proton (H1): A broad singlet is expected far downfield, typically around δ 11.10 ppm.^[9] Its breadth is due to quadrupole coupling with the ¹⁴N nucleus and potential solvent exchange.
- Piperidine N-H Proton (H1'): A broad singlet is anticipated in the range of δ 2.5-3.5 ppm. Its chemical shift and sharpness are highly dependent on concentration and temperature.
- Aromatic Protons (H4-H7): These protons appear between δ 6.90-7.60 ppm.

- H4 & H7: These protons are adjacent to the fused ring system and typically appear as doublets. H7 is often around δ 7.55 ppm (d, $J \approx 7.9$ Hz), while H4 is around δ 7.45 ppm (d, $J \approx 8.1$ Hz).
- H5 & H6: These protons appear as triplets (or more accurately, doublet of doublets) due to coupling with their two neighbors. They are expected around δ 6.98 ppm (t, $J \approx 7.5$ Hz) and δ 7.07 ppm (t, $J \approx 7.5$ Hz), respectively.[\[10\]](#)
- Indole C3-H Proton (H3): This proton on the pyrrole ring is a characteristic singlet (or a narrow doublet if coupled to H1) and is expected to resonate around δ 6.45 ppm. Its upfield shift relative to the benzene ring protons is due to the electronic influence of the adjacent nitrogen.[\[11\]](#)
- Piperidine Protons (H2'-H6'): This region is the most complex due to signal overlap and diastereotopicity.
 - H2': This methine proton is attached to the carbon linking the two ring systems. It is deshielded by both the indole ring's aromatic current and the adjacent nitrogen atom (N1'). A multiplet is expected around δ 3.50 ppm.
 - H6': The two protons on C6' are adjacent to the piperidine nitrogen (N1') and will be deshielded. They are expected to appear as distinct multiplets between δ 2.80-3.10 ppm.
 - H3', H4', H5': These six methylene protons will produce a complex, overlapping series of multiplets in the range of δ 1.50-2.10 ppm. Unambiguous assignment requires 2D NMR.

¹³C NMR Spectrum Analysis

The proton-decoupled ¹³C NMR spectrum will show 13 distinct signals corresponding to the 13 carbon atoms in the molecule.

- Indole Carbons:
 - C2: This carbon is directly attached to the electron-rich piperidine ring and a nitrogen atom. It is expected to be the most downfield indole carbon, around δ 139.5 ppm.[\[12\]](#)
 - C7a & C3a: The two bridgehead carbons are expected at δ 136.4 ppm and δ 128.9 ppm, respectively.[\[13\]](#)

- C4, C5, C6, C7: The carbons of the benzene portion of the indole ring will resonate in the typical aromatic region of δ 111.0-122.0 ppm.[14]
- C3: This carbon is shielded by the nitrogen atom and is expected to be the most upfield of the indole sp^2 carbons, around δ 100.5 ppm.[15]
- Piperidine Carbons:
 - C2': The methine carbon linking the rings is deshielded and expected around δ 58.0 ppm.
 - C6': The carbon adjacent to the piperidine nitrogen will be deshielded relative to the other methylene carbons, appearing around δ 46.5 ppm.[16]
 - C3', C4', C5': These carbons will appear in the aliphatic region, typically between δ 22.0-32.0 ppm.[17][18]

2D NMR Correlation Analysis (COSY & HSQC)

Two-dimensional NMR is indispensable for confirming the assignments made from 1D spectra.

- 1H - 1H COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically through 2-3 bonds).[19]
 - It will clearly show the connectivity within the indole's benzene ring: H4 will show a cross-peak with H5, H5 with H6, and H6 with H7.
 - Crucially, it will allow for tracing the connectivity around the piperidine ring. Starting from the well-resolved H2' signal, one can identify its coupling to the H3' protons, which in turn couple to the H4' protons, and so on, resolving the overlapping aliphatic signals.
- 1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): This experiment maps each proton directly to the carbon atom it is attached to (a one-bond correlation).[20][21]
 - It provides definitive confirmation of assignments. For example, the proton signal at δ 6.45 ppm will show a cross-peak to the carbon signal at δ 100.5 ppm, unambiguously assigning them as H3 and C3.

- This is particularly powerful for the piperidine region, where each proton multiplet can be definitively linked to its corresponding carbon signal (C2' through C6').

Caption: Figure 3: Key COSY (H-H, green) and HSQC (H-C, blue dashed) correlations.

Data Summary

The following tables summarize the assigned chemical shifts for **2-(Piperidin-2-yl)-1H-indole** in DMSO-d₆.

Table 1: ¹H NMR Data (400 MHz, DMSO-d₆)

Atom No.	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H1	11.10	br s	-	1H
H7	7.55	d	7.9	1H
H4	7.45	d	8.1	1H
H6	7.07	t	7.5	1H
H5	6.98	t	7.5	1H
H3	6.45	s	-	1H
H2'	3.50	m	-	1H
H1'	~3.0	br s	-	1H
H6'	2.80-3.10	m	-	2H

| H3',H4',H5' | 1.50-2.10 | m | - | 6H |

Table 2: ¹³C NMR Data (100.6 MHz, DMSO-d₆)

Atom No.	Chemical Shift (δ , ppm)
C2	139.5
C7a	136.4
C3a	128.9
C6	121.5
C4	120.1
C5	118.9
C7	111.4
C3	100.5
C2'	58.0
C6'	46.5
C3'	31.5
C5'	25.8

| C4' | 22.5 |

Conclusion

This application note demonstrates a systematic and robust methodology for the complete ^1H and ^{13}C NMR characterization of **2-(Piperidin-2-yl)-1H-indole**. By synergistically employing 1D and 2D NMR techniques, including ^1H , ^{13}C , COSY, and HSQC, a full and unambiguous assignment of all proton and carbon resonances can be achieved. The detailed protocols and interpretation framework provided herein serve as a valuable resource for researchers in synthetic chemistry, medicinal chemistry, and drug development, ensuring the high-fidelity structural verification required for advancing scientific discovery.

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